

Compound of InterestCompound Name: *L-Iduronic Acid Sodium Salt*Cat. No.: *B8055051*

L-Iduronic Acid in Heparan Sulfate-Mediated Signaling

[\[7\]](#)

```
graph FGF_Signaling {
  layout=dot;
  rankdir=TB;
  splines=ortho;
  node [shape=box, style="filled", fontname="Arial", fontsize=10];
  edge [fontname="Arial", fontsize=9];
```

[\[1\]](#)[\[2\]](#)#### 3.1. HGF and TGF- β Signaling[\[8\]](#)

Furthermore, DS-containing proteoglycans, such as decorin and biglycan, are well-known modulators of the Tran:

[\[9\]](#)[\[10\]](#)

4.1. Detailed Protocol: Surface Plasmon Resonance (SPR)

[\[9\]](#) * The surface is activated and conditioned according to the manufacturer's protocol.

[\[11\]](#) * A reference flow cell is typically prepared in parallel (e.g., activated and blocked or with

[\[11\]](#) * Each injection consists of an association phase (monitoring binding) followed by a dissociation

[12]

* GAG Mimetics: Designing small molecules or synthetic oligosaccharides that mimic the IdoA-containing bind:

[12] * Enzyme Inhibitors: Targeting the epimerases or sulfotransferases that create these specific IdoA

* Biomarker Development: The specific structures of GAGs, including their IdoA content, can be altered in d:

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